

Application Notes and Protocols: Laboratory Synthesis of Strontium Diricinoleate

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Compound of Interest

Compound Name: *Strontium diricinoleate*

Cat. No.: *B15176774*

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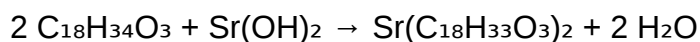
For Researchers, Scientists, and Drug Development Professionals

Introduction

Strontium diricinoleate is a metallic soap, a salt of ricinoleic acid and strontium. Metallic soaps have a wide range of industrial applications, including as lubricants, stabilizers, and in the case of strontium-containing compounds, potential applications in bone-related research due to the known effects of strontium on bone metabolism. This document provides a detailed protocol for the laboratory synthesis of **strontium diricinoleate**, based on established methods for the preparation of metallic soaps.

Chemical Reaction

The synthesis of **strontium diricinoleate** involves the reaction of two moles of ricinoleic acid with one mole of a strontium base, typically strontium hydroxide. This is an acid-base neutralization reaction.



(Ricinoleic Acid) + (Strontium Hydroxide) → (**Strontium Diricinoleate**) + (Water)

Experimental Protocol: Synthesis of Strontium Diricinoleate

This protocol is based on the aqueous precipitation method, which is a common technique for the synthesis of metallic soaps.^{[1][2]}

Materials:

- Ricinoleic acid ($C_{18}H_{34}O_3$)
- Strontium hydroxide octahydrate ($Sr(OH)_2 \cdot 8H_2O$)
- Ethanol
- Distilled water
- Filtration apparatus (e.g., Büchner funnel)
- Reaction vessel (e.g., beaker or round-bottom flask) with stirring capability
- Heating mantle or hot plate with a water bath
- Drying oven

Procedure:

- Preparation of Ricinoleic Acid Solution:
 - In a reaction vessel, dissolve the desired amount of ricinoleic acid in a minimal amount of ethanol. This will aid in the dispersion of the fatty acid in the aqueous medium.
- Preparation of Strontium Hydroxide Solution:
 - In a separate beaker, prepare an aqueous solution of strontium hydroxide by dissolving a stoichiometric amount (half the molar equivalent of ricinoleic acid) in distilled water. Gentle heating may be required to facilitate dissolution.
- Reaction:
 - Slowly add the strontium hydroxide solution to the ricinoleic acid solution with vigorous stirring.

- A white precipitate of **strontium diricinoleate** should form immediately.
- Heat the reaction mixture to approximately 60-70°C while continuing to stir for 1-2 hours to ensure the reaction goes to completion.
- Isolation and Purification:
 - Allow the mixture to cool to room temperature.
 - Collect the precipitate by vacuum filtration using a Büchner funnel.
 - Wash the precipitate several times with hot distilled water to remove any unreacted starting materials and soluble byproducts.
 - Finally, wash the precipitate with a small amount of ethanol to aid in drying.
- Drying:
 - Dry the purified **strontium diricinoleate** in a drying oven at a temperature below its decomposition point, for example, at 60-80°C, until a constant weight is achieved.

Data Presentation

The following table should be used to record the quantitative data from the synthesis.

Parameter	Value	Units	Notes
Mass of Ricinoleic Acid	g		
Moles of Ricinoleic Acid	mol		
Mass of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$	g		
Moles of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$	mol		
Theoretical Yield	g		
Actual Yield	g		Mass of the dried final product.
Percentage Yield	%		(Actual Yield / Theoretical Yield) * 100
Melting Point	°C		If determinable.
Appearance	-		e.g., White powder, waxy solid.

Characterization

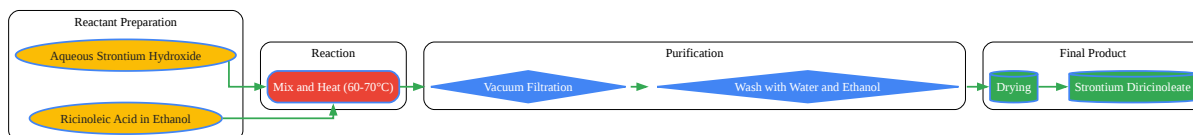
The synthesized **strontium diricinoleate** can be characterized using various analytical techniques:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To confirm the formation of the carboxylate salt by observing the disappearance of the carboxylic acid O-H stretch and the appearance of characteristic carboxylate stretches.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the structure of the ricinoleate moiety.

- Thermogravimetric Analysis (TGA): To determine the thermal stability of the compound and the presence of any water of hydration.
- Elemental Analysis: To determine the strontium content and confirm the empirical formula.

Visualizations

Experimental Workflow for the Synthesis of Strontium Diricinoleate



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Caption: Workflow for the synthesis of **strontium diricinoleate**.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle all chemicals in a well-ventilated fume hood.
- Avoid inhalation of dust from the final product.
- Refer to the Safety Data Sheets (SDS) for all chemicals used.

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References

- 1. US2650932A - Method of preparing metallic soaps of fatty acids - Google Patents [patents.google.com]
- 2. US4316852A - Manufacture of metallic soaps - Google Patents [patents.google.com]
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